

# The Active Metabolite Icafolin in Plants: A Technical Guide

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## Compound of Interest

Compound Name: *Icafolin-methyl*

Cat. No.: *B15606773*

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## Introduction

**Icafolin-methyl** is a novel, post-emergence herbicide developed by Bayer, representing the first new mode of action for broad-acre crop weed control in over three decades.<sup>[1]</sup> In planta, **icafolin-methyl** is hydrolyzed to its active metabolite, icafolin.<sup>[2][3]</sup> This technical guide provides an in-depth overview of icafolin's mechanism of action, methods for its analysis in plant tissues, and its efficacy against various weed species.

## Mechanism of Action: Tubulin Polymerization Inhibition

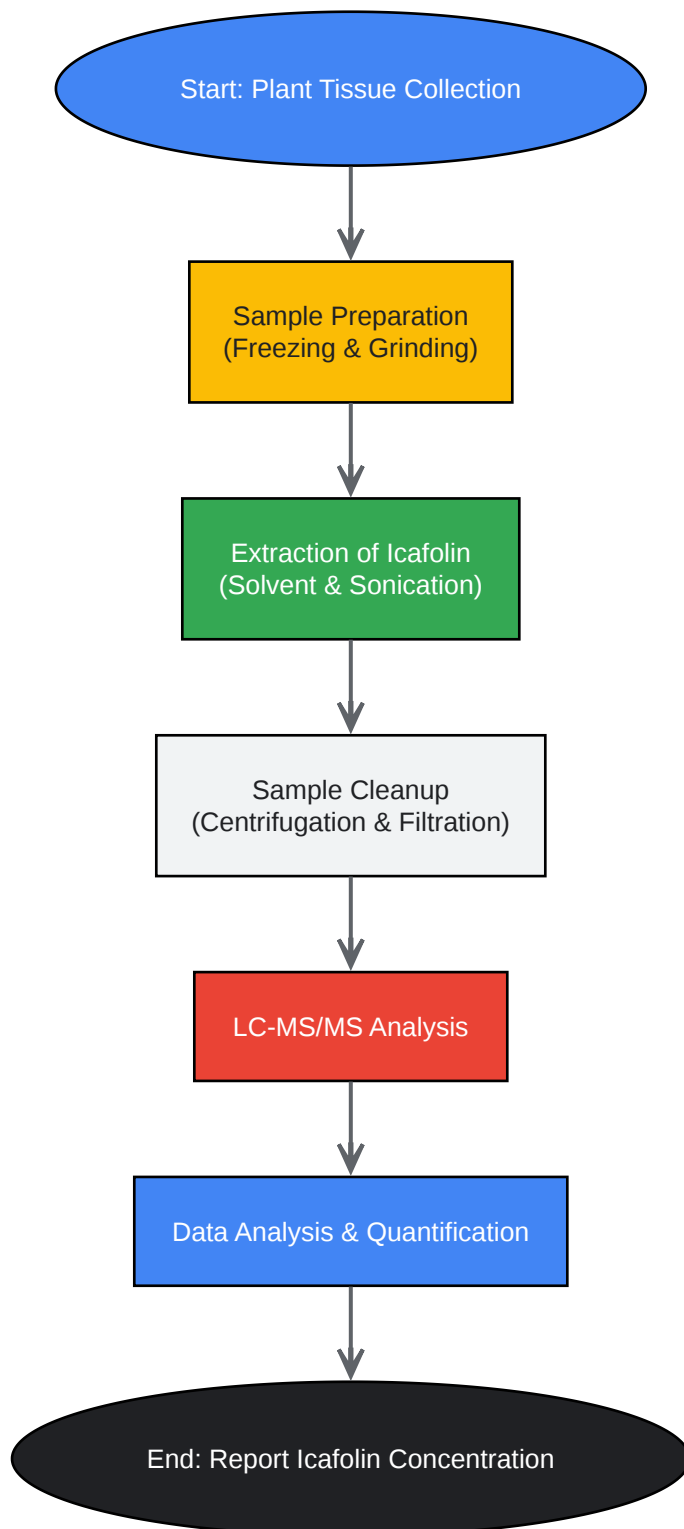
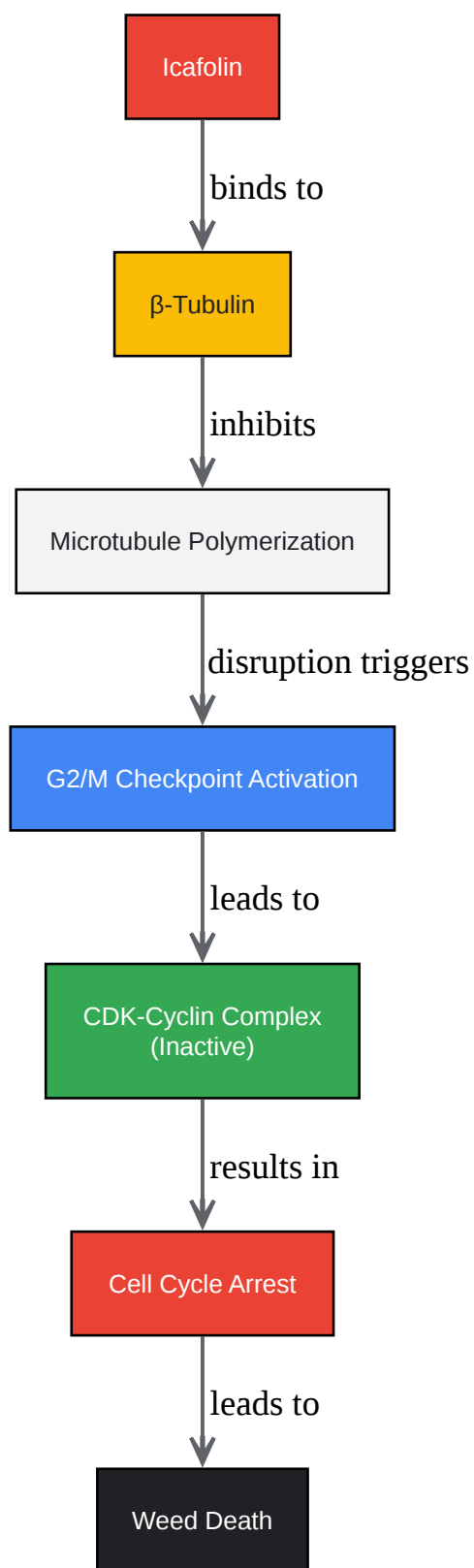
Icafolin exerts its herbicidal activity by inhibiting tubulin polymerization in plants.<sup>[2][3]</sup> Tubulin proteins are the fundamental building blocks of microtubules, which are essential components of the cytoskeleton involved in critical cellular processes such as cell division, cell plate formation, and intracellular transport.

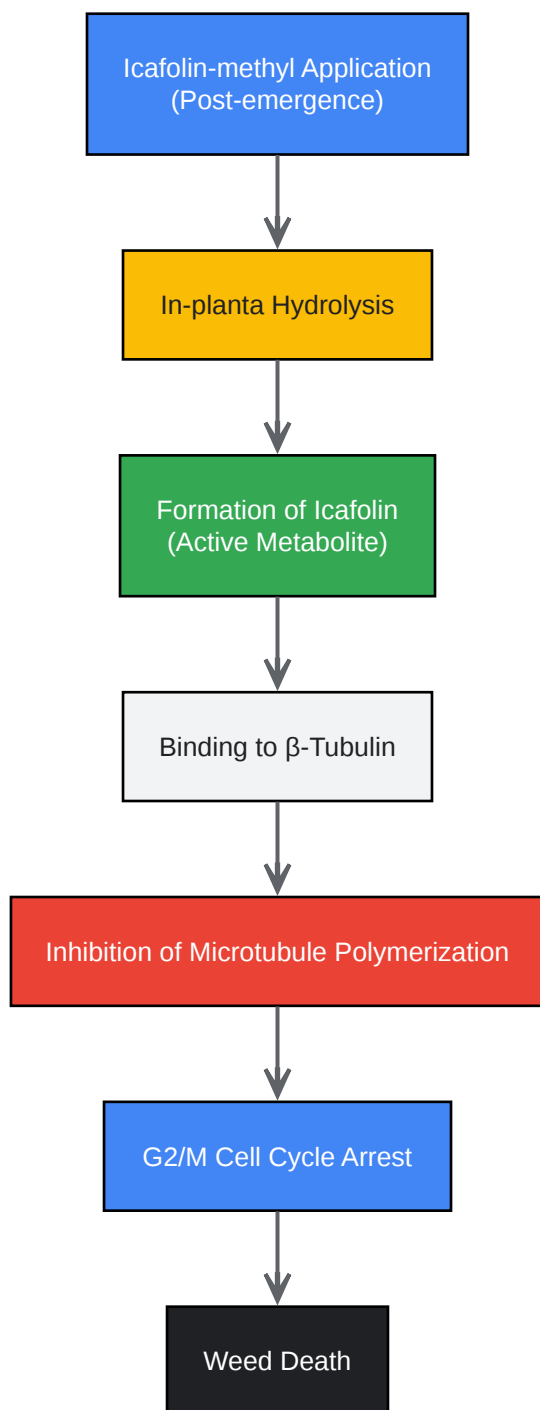
By binding to  $\beta$ -tubulins, icafolin disrupts the assembly of microtubules.<sup>[2][3]</sup> This interference with microtubule dynamics leads to an arrest of the cell cycle at the G2/M checkpoint, preventing the cell from entering mitosis.<sup>[4]</sup> The inability of cells to divide ultimately results in the cessation of growth and death of the weed. A key characteristic of weeds treated with

**icafolin-methyl** is that they remain standing in the field in a "frozen" state, ceasing to compete with crops for resources and forming a mulch layer that can help conserve soil moisture.[\[1\]](#)

## Signaling Pathway of G2/M Cell Cycle Arrest in Plants

The inhibition of tubulin polymerization by icafolin triggers the G2/M cell cycle checkpoint. This complex signaling pathway ensures that cells do not proceed to mitosis with a compromised cytoskeleton. Key regulatory proteins in this process include cyclin-dependent kinases (CDKs) and their associated cyclins. The activity of CDK-cyclin complexes is tightly regulated by phosphorylation and dephosphorylation events. While the precise signaling cascade initiated by icafolin is a subject for further research, the general pathway of G2/M arrest is understood.





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